

# An In-depth Technical Guide to 1-Cyclohexylpropan-2-ol

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## Compound of Interest

Compound Name: 1-Cyclohexylpropan-2-ol

Cat. No.: B15046462

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This technical guide provides comprehensive information on **1-Cyclohexylpropan-2-ol**, intended for researchers, scientists, and professionals in drug development. The document details its chemical identifiers, physical and computed properties, a representative experimental protocol for its synthesis, and a visual workflow of the synthesis process.

## Chemical Identity and Properties

**1-Cyclohexylpropan-2-ol** is a secondary alcohol characterized by a cyclohexyl group attached to a propan-2-ol structure.

IUPAC Name: **1-cyclohexylpropan-2-ol**<sup>[1]</sup> CAS Number: 76019-86-8<sup>[1][2][3]</sup>

The following table summarizes the key quantitative data for this compound.

Property	Value	Source
Molecular Formula	C9H18O	[1][2][4]
Molecular Weight	142.24 g/mol	[1][2]
InChI	InChI=1S/C9H18O/c1-8(10)7-9-5-3-2-4-6-9/h8-10H,2-7H2,1H3	[1][2]
InChIKey	HJUJYGDGYXVQCZ-UHFFFAOYSA-N	[1][2]
Canonical SMILES	CC(CC1CCCCC1)O	[1]
Topological Polar Surface Area	20.2 Å <sup>2</sup>	[1]
Rotatable Bond Count	2	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	1	[1]
XLogP3	3.2	[1]

## Synthesis of 1-Cyclohexylpropan-2-ol

A common and effective method for the synthesis of **1-Cyclohexylpropan-2-ol** is through the reduction of its corresponding ketone, 1-cyclohexylpropan-2-one.[1] This reaction is typically achieved using a mild reducing agent such as sodium borohydride (NaBH<sub>4</sub>) in an alcoholic solvent.

## Experimental Protocol: Reduction of 1-Cyclohexylpropan-2-one

This protocol is a representative method for the synthesis of **1-Cyclohexylpropan-2-ol**.

Materials:

- 1-Cyclohexylpropan-2-one

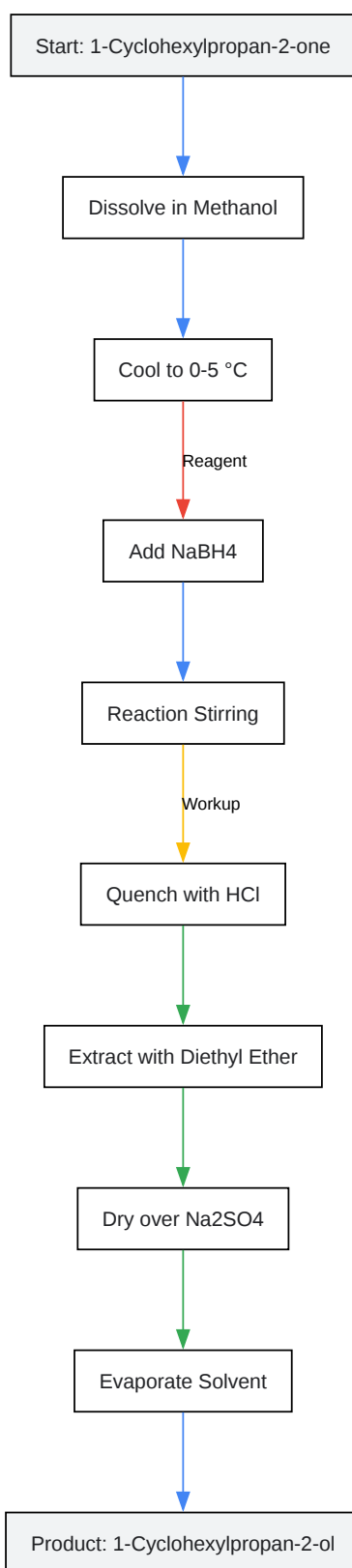
- Sodium borohydride ( $\text{NaBH}_4$ )
- Methanol (or Ethanol)
- Deionized water
- Diethyl ether (or other suitable extraction solvent)
- Anhydrous sodium sulfate (or magnesium sulfate)
- Hydrochloric acid (e.g., 1M HCl), for quenching

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, dissolve 1-cyclohexylpropan-2-one in methanol. The flask is then placed in an ice bath to cool the solution to 0-5 °C.
- **Addition of Reducing Agent:** While stirring the cooled ketone solution, slowly add sodium borohydride in small portions. The molar ratio of  $\text{NaBH}_4$  to the ketone can be in slight excess to ensure complete reaction.
- **Reaction Monitoring:** The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) until the starting ketone spot is no longer visible.
- **Quenching:** Once the reaction is complete, cautiously add 1M HCl dropwise to the reaction mixture to neutralize any excess  $\text{NaBH}_4$  and to hydrolyze the borate ester intermediate.
- **Workup:** Remove the methanol from the mixture under reduced pressure using a rotary evaporator. Add deionized water to the residue and extract the aqueous layer multiple times with diethyl ether.
- **Purification:** Combine the organic extracts and wash them with brine. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude **1-Cyclohexylpropan-2-ol**.
- **Further Purification (Optional):** If necessary, the crude product can be further purified by column chromatography or distillation.

## Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **1-Cyclohexylpropan-2-ol** from 1-cyclohexylpropan-2-one.



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Caption: Synthesis workflow for **1-Cyclohexylpropan-2-ol**.

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## References

- 1. (2R)-1-cyclohexylpropan-2-ol | 1807938-11-9 | Benchchem [benchchem.com]
- 2. www1.chem.umn.edu [www1.chem.umn.edu]
- 3. 1-cyclohexylpropan-2-ol [webbook.nist.gov]
- 4. scribd.com [scribd.com]
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